

# "Sucrose, 6'-laurate" structure and chemical formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sucrose, 6'-laurate*

Cat. No.: *B12644094*

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## Chemical Structure and Formula

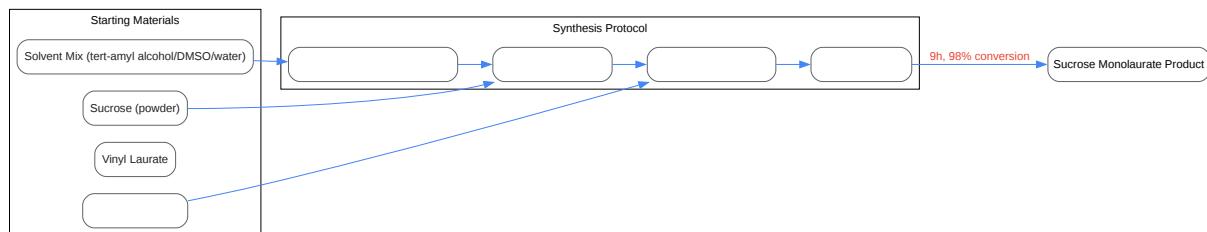
**Sucrose, 6'-laurate**, also known as 6'-O-Lauroylsucrose, is a monoester of sucrose and lauric acid. In this specific regioisomer, the lauroyl group is esterified at the 6' position of the fructose moiety of the sucrose molecule.

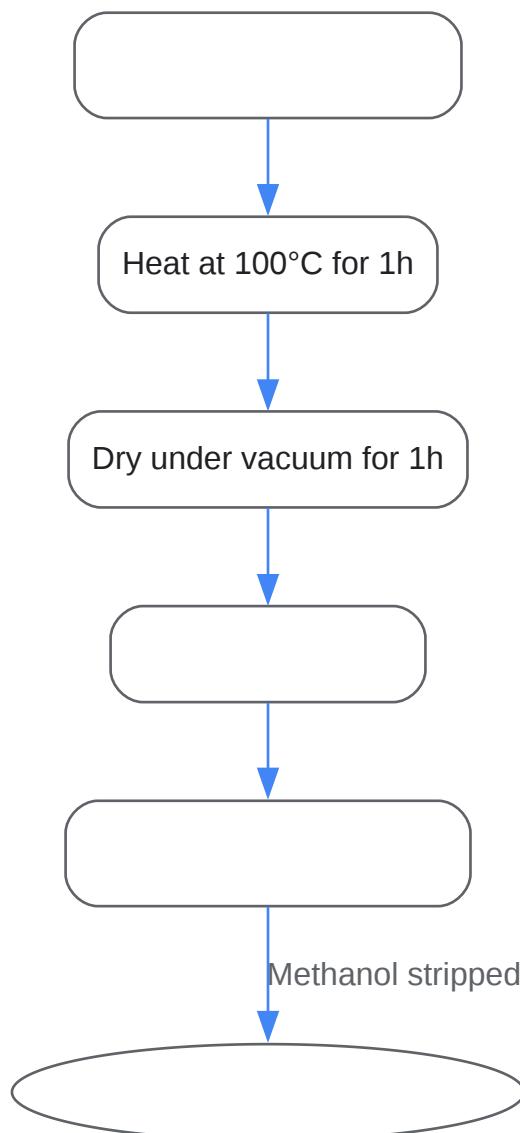
Chemical Formula: C<sub>24</sub>H<sub>44</sub>O<sub>12</sub>[\[1\]](#)

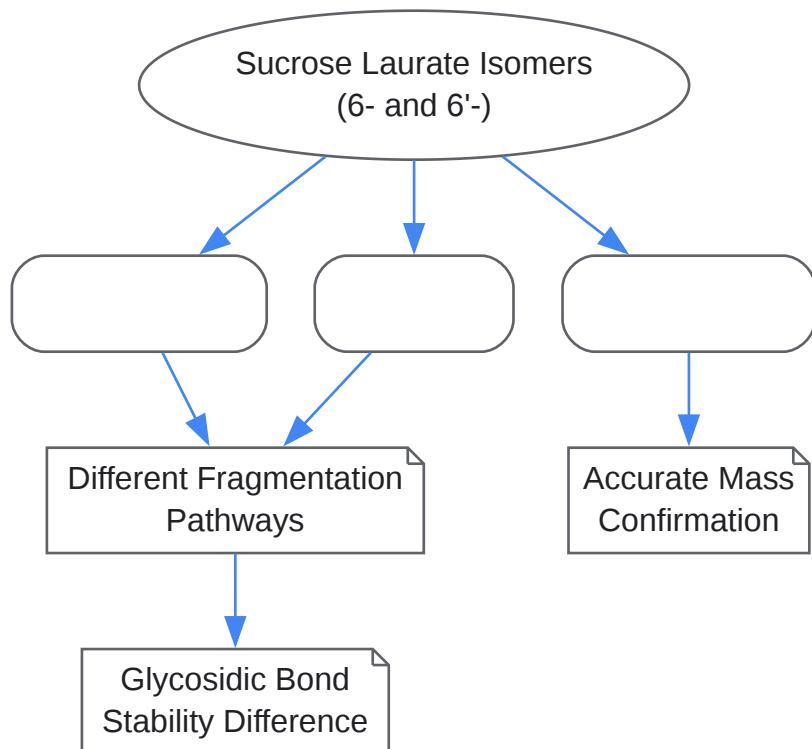
IUPAC Name: [(2R,3S,4S,5R)-2-[(2R,3S,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)-2-methyloxolan-2-yl]oxymethyl]-6-(hydroxymethyl)oxane-3,4,5-triol] dodecanoate

Synonyms: 6'-O-Lauroylsucrose, GEE2CQJ4ZY[\[1\]](#)

Below is a two-dimensional representation of the chemical structure of **Sucrose, 6'-laurate**.







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## References

- 1. 6'-O-Lauroylsucrose | C<sub>24</sub>H<sub>44</sub>O<sub>12</sub> | CID 11237784 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Sucrose, 6'-laurate" structure and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12644094#sucrose-6-laurate-structure-and-chemical-formula>

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